

Introduction: Navigating the Reactive Landscape of a Versatile Building Block

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 2-(Bromomethyl)aniline

CAS No.: 364360-78-1

Cat. No.: B1339722

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2-(Bromomethyl)aniline is a bifunctional organic compound of significant interest to researchers in medicinal chemistry and materials science.^{[1][2]} Its structure, featuring a nucleophilic amino group and an electrophilic bromomethyl group on an aromatic ring, makes it a versatile intermediate for synthesizing complex heterocyclic compounds, enzyme inhibitors, and functionalized polymers.^{[1][2]} However, this same chemical reactivity necessitates a profound understanding and respect for its associated hazards.

This guide moves beyond a simple recitation of Safety Data Sheet (SDS) sections. As a senior application scientist, my objective is to provide an in-depth, field-proven perspective on the safe handling, storage, and emergency management of **2-(Bromomethyl)aniline**. We will explore the "why" behind the safety protocols—grounding our procedures in the mechanistic basis of the compound's reactivity and toxicity. For drug development professionals, where this and similar molecules are foundational, such a rigorous approach to safety is not merely procedural but integral to scientific integrity and discovery.

Section 1: Core Hazard Analysis and Risk Assessment

A thorough understanding of the inherent hazards of **2-(Bromomethyl)aniline** is the foundation of a robust safety protocol. The molecule's toxicity profile is a composite of risks from both the aniline moiety and the reactive benzylic bromide.

1.1: GHS Classification and Hazard Statements

While a specific, universally adopted GHS classification for **2-(Bromomethyl)aniline** is not consistently available, a presumptive classification can be formulated based on the well-documented hazards of its structural analogues, such as 2-bromoaniline and aniline itself.^{[3][4]} Researchers must handle this compound, at a minimum, as if it possesses the following hazards.

Hazard Class	Hazard Category	Signal Word	Hazard Statement
Acute Toxicity (Oral, Dermal, Inhalation)	Category 3/4	Danger	H301/H311/H331: Toxic if swallowed, in contact with skin, or if inhaled.[3][4]
Skin Corrosion/Irritation	Category 2	Warning	H315: Causes skin irritation.[5]
Serious Eye Damage/Irritation	Category 1/2A	Danger	H318/H319: Causes serious eye damage/irritation.[3][5]
Skin Sensitization	Category 1	Warning	H317: May cause an allergic skin reaction. [3]
Germ Cell Mutagenicity	Category 2	Warning	H341: Suspected of causing genetic defects.[3]
Carcinogenicity	Category 2	Warning	H351: Suspected of causing cancer.[3]
Specific Target Organ Toxicity (Repeated)	Category 1/2	Danger	H372/H373: Causes/May cause damage to organs (Blood) through prolonged exposure. [3][4]
Hazardous to the Aquatic Environment (Chronic)	Category 1/2	Warning	H410/H411: Very toxic/Toxic to aquatic life with long lasting effects.[3][4]

1.2: The "Why" Behind the Hazards: A Mechanistic Perspective

Understanding why **2-(Bromomethyl)aniline** is hazardous is critical for appreciating the importance of control measures.

- **The Alkylating Agent:** The bromomethyl group makes the benzylic carbon highly electrophilic and susceptible to nucleophilic attack.[1] In a biological context, this means it can readily alkylate nucleophilic sites on biomolecules like DNA and proteins. This alkylation is the mechanistic basis for its suspected mutagenicity and carcinogenicity.
- **The Aromatic Amine:** The aniline portion of the molecule is responsible for the hematological toxicity.[6] Upon absorption, aromatic amines can be metabolized, leading to the oxidation of iron in hemoglobin from the ferrous (Fe^{2+}) state to the ferric (Fe^{3+}) state, forming methemoglobin. Methemoglobin is incapable of binding and transporting oxygen, leading to cyanosis (a bluish discoloration of the skin) and, in severe cases, chemical asphyxiation.[6] [7] Onset of symptoms can be delayed by 2 to 4 hours or more.[7]

1.3: Primary Routes of Exposure and Anticipated Symptoms

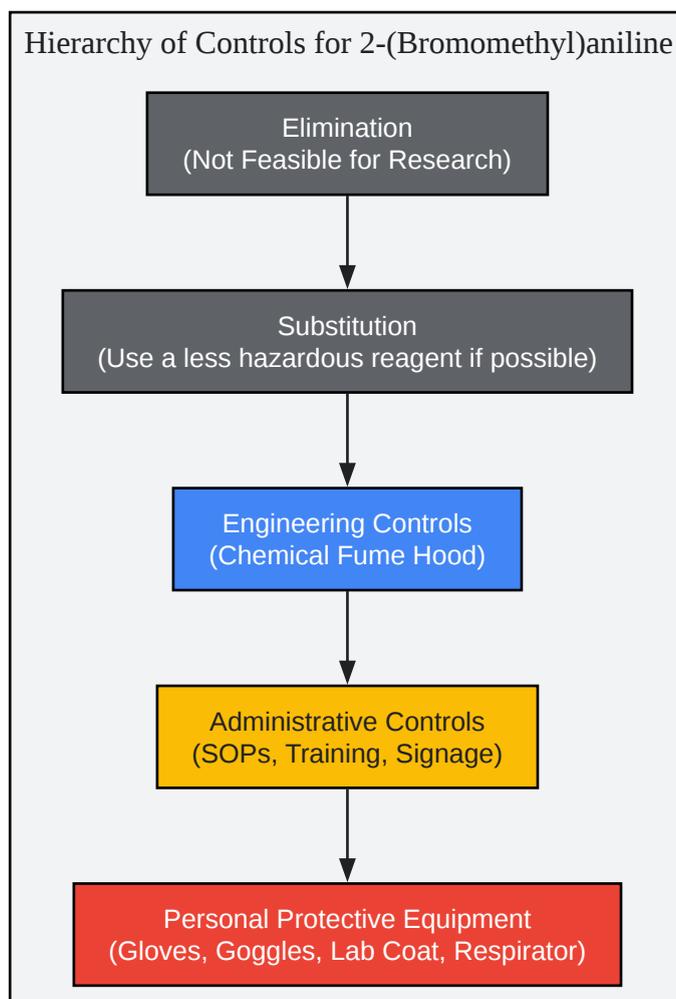
- **Inhalation:** Toxic if inhaled. Vapors or dust can cause respiratory tract irritation.[5] Systemic absorption can lead to headache, dizziness, and the onset of methemoglobinemia.[6]
- **Skin Contact:** Toxic upon absorption through the skin.[4] Causes skin irritation and may lead to allergic skin reactions (sensitization).[3][5] Prolonged contact allows for significant systemic absorption, resulting in hematological effects.
- **Eye Contact:** Causes serious eye irritation and potentially severe damage.[3][5] The lachrymatory nature of benzylic bromides can cause immediate pain and tearing.
- **Ingestion:** Toxic if swallowed.[3] Can cause systemic poisoning with symptoms including nausea, vomiting, and cyanosis.[8]

Section 2: Proactive Safety: Engineering and Personal Protective Measures

A multi-layered approach to exposure prevention is non-negotiable. The hierarchy of controls provides a framework for implementing the most effective safety measures.

2.1: The Hierarchy of Controls

The most effective safety strategies prioritize engineering solutions over personal protective equipment.



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Caption: The Hierarchy of Controls, prioritizing engineering solutions.

2.2: Engineering Controls: Your First Line of Defense

All manipulations of **2-(Bromomethyl)aniline**, including weighing, transfers, and reaction setup, must be performed inside a certified chemical fume hood.^[9] This is the primary engineering control to prevent inhalation of dust or vapors and to contain any potential spills.

The fume hood's exhaust system is critical for maintaining a safe breathing zone for the researcher.

2.3: Personal Protective Equipment (PPE): The Essential Barrier

PPE is the last line of defense and must be used without exception.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles conforming to EN166 (EU) or ANSI Z87.1 (US). A full-face shield must be worn over the goggles when handling larger quantities or during splash-risk procedures. [4] [5]	Protects against splashes and airborne particles. A face shield provides an additional layer of protection for the entire face.
Skin Protection	Nitrile or neoprene gloves (inspect before use). A chemically resistant lab coat or apron. A full-body suit may be required for large-scale work. [4] [5]	Prevents dermal contact and absorption. Use proper glove removal technique to avoid self-contamination. [4]
Respiratory	For most lab-scale work within a fume hood, no respiratory protection is needed. For spill cleanup or if engineering controls fail, a respirator with OV/AG/P99 (US) or ABEK-P2 (EU) cartridges is necessary. [5]	Provides protection from inhaling harmful vapors or dusts if primary engineering controls are compromised. [5]

2.4: Safe Handling and Storage Protocol

- Preparation: Before handling, ensure the chemical fume hood is operational and the sash is at the appropriate height. Don all required PPE. Prepare all necessary equipment and

reagents.

- Weighing/Dispensing: Conduct all weighing and transfers on a disposable work surface (e.g., weigh paper on a balance) inside the fume hood to contain any minor spills.
- Use: Use the smallest quantity of material necessary for the experiment. Keep containers tightly closed when not in use.[7]
- Post-Handling: After use, decontaminate the work area. Wash hands and forearms thoroughly with soap and water, even after removing gloves.[4][5]
- Storage: Store the compound in a cool, dry, well-ventilated, and light-protected area, ideally between 2-8°C as recommended by some suppliers.[5] The storage location must be locked and clearly labeled with the appropriate hazard warnings.[3]

Section 3: Emergency Response Protocols

Rapid and correct response during an emergency can significantly mitigate harm.

3.1: In Case of Exposure

Immediate action is paramount. The goal is to remove the chemical from the body as quickly as possible.

Exposure Route	Immediate Action Protocol
Skin	Immediately remove all contaminated clothing while under a safety shower.[3] Flush the affected skin with copious amounts of water for at least 15-20 minutes.[10] Gently wash with soap and water.[5] Seek immediate medical attention.[4]
Eyes	Immediately flush eyes with a gentle but large stream of water for at least 15-20 minutes, holding the eyelids open.[5][10] Remove contact lenses if present and easy to do.[3] Seek immediate medical attention from an ophthalmologist.[3]
Inhalation	Move the victim to fresh air at once.[5] If breathing is difficult or has stopped, trained personnel should provide artificial respiration, avoiding mouth-to-mouth.[9] Keep the person warm and at rest.[11] Seek immediate medical attention.[3]
Ingestion	Do NOT induce vomiting.[12] If the person is conscious and not convulsing, rinse their mouth with water and have them drink one or two glasses of water to dilute the substance.[5][13] Seek immediate medical attention and provide the SDS to the medical personnel.[8]

3.2: Spill Management

For a small laboratory spill (<100 mL or 100g):

- Evacuate all non-essential personnel from the immediate area.
- Ensure the area is well-ventilated (keep fume hood running).

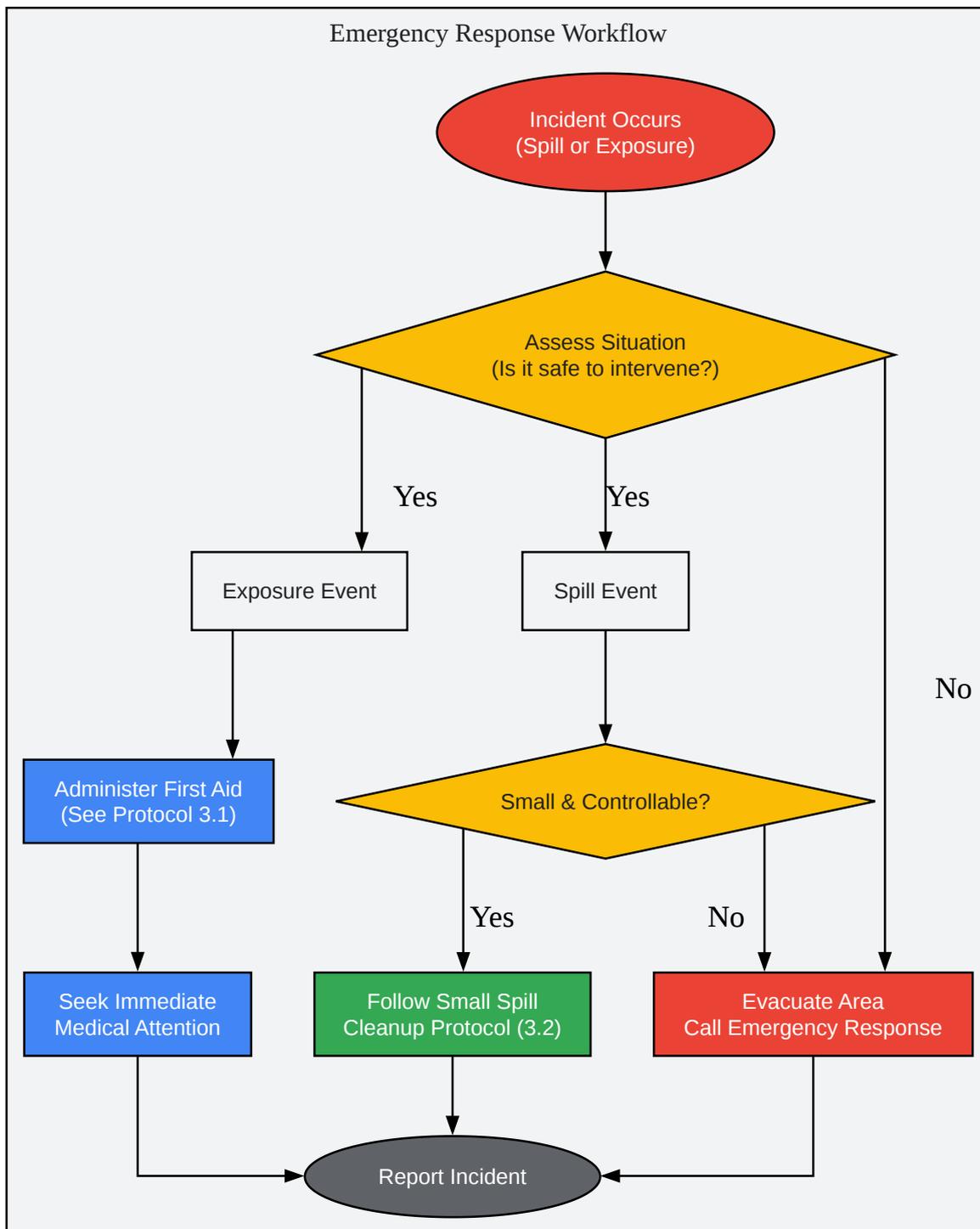
- Wearing full PPE (including respiratory protection if necessary), cover the spill with an inert absorbent material like vermiculite, dry sand, or commercial sorbent pads.[4]
- Carefully sweep or scoop the absorbed material into a labeled, sealable waste container.[4]
- Clean the spill area with soap and water.
- Dispose of all contaminated materials (absorbent, gloves, etc.) as hazardous waste.[4]

For large spills, evacuate the laboratory immediately, close the doors, alert personnel in adjacent areas, and contact your institution's emergency response team.

3.3: Fire-Fighting Strategy

- Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or a water spray.[7]
- Specific Hazards: The compound is combustible.[3] Containers may rupture violently if heated.[11] Fire will produce highly toxic and corrosive gases, including nitrogen oxides (NO_x), carbon monoxide (CO), and hydrogen bromide.[14]
- Firefighter Protection: Firefighters must wear full protective clothing and a Self-Contained Breathing Apparatus (SCBA).[4] Do not allow fire-fighting runoff water to enter drains or waterways.[6]

3.4: Emergency Response Workflow



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Caption: Decision workflow for responding to a chemical incident.

Section 4: Toxicological and Ecological Profile

4.1: Human Health Effects

The primary long-term health concerns stem from its classification as a suspected mutagen and carcinogen, likely due to its DNA alkylating ability.[3] Repeated or prolonged exposure, even at low levels, can cause damage to the hematopoietic (blood-forming) system, leading to chronic methemoglobinemia.[3][9]

4.2: Ecotoxicity

Based on data for aniline and related compounds, **2-(Bromomethyl)aniline** is expected to be toxic to aquatic life, with the potential for long-lasting adverse effects in the aquatic environment.[3][7] It must not be allowed to enter drains, soil, or waterways.[4] All waste materials must be collected and disposed of as regulated hazardous chemical waste.[4]

Section 5: Physical and Chemical Properties

Property	Value	Source
CAS Number	364360-78-1	[1][2]
Molecular Formula	C ₇ H ₈ BrN	[1][2]
Molecular Weight	186.05 g/mol	[1][2]
IUPAC Name	2-(bromomethyl)aniline	[2][15]
LogP (octanol/water)	2.74	[1]
Appearance	Data not consistently available (likely solid or oil)	-

Conclusion

2-(Bromomethyl)aniline is a powerful synthetic tool, but its utility is matched by its significant hazards. Its dual nature as a potent alkylating agent and a toxic aromatic amine demands a proactive and educated approach to safety. By understanding the mechanisms behind its toxicity, researchers can move from a mindset of rule-following to one of informed risk management. Strict adherence to engineering controls, diligent use of personal protective

equipment, and preparedness for emergency situations are the cornerstones of safely harnessing the synthetic potential of this valuable compound.

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- To cite this document: BenchChem. [Introduction: Navigating the Reactive Landscape of a Versatile Building Block]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1339722#safety-data-sheet-sds-for-2-bromomethyl-aniline\]](https://www.benchchem.com/product/b1339722#safety-data-sheet-sds-for-2-bromomethyl-aniline)

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